

synthesis of 5-Iodo-2-methylbenzofuran

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Compound of Interest

Compound Name: 5-Iodo-2-methylbenzofuran

Cat. No.: B1609017

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An In-Depth Technical Guide to the Synthesis of **5-Iodo-2-methylbenzofuran**

Executive Summary

5-Iodo-2-methylbenzofuran is a pivotal heterocyclic building block in medicinal chemistry and materials science. Its utility stems from the benzofuran core, a privileged scaffold found in numerous bioactive compounds, and the strategically placed iodine atom at the C5 position, which serves as a versatile handle for further molecular elaboration through cross-coupling reactions. This guide, intended for researchers and drug development professionals, provides a comprehensive overview of robust synthetic strategies for accessing this valuable intermediate. We will explore two primary, logically distinct approaches: (A) the post-cyclization functionalization of the pre-formed 2-methylbenzofuran core via regioselective electrophilic iodination, and (B) the construction of the benzofuran ring from an iodinated phenolic precursor, ensuring absolute regiochemical control. This document provides detailed mechanistic insights, step-by-step experimental protocols, and a comparative analysis to guide the scientist in selecting the optimal route based on available resources and synthetic goals.

Part 1: Introduction and Strategic Importance

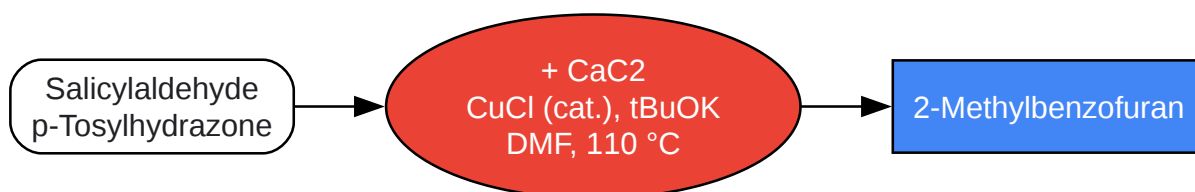
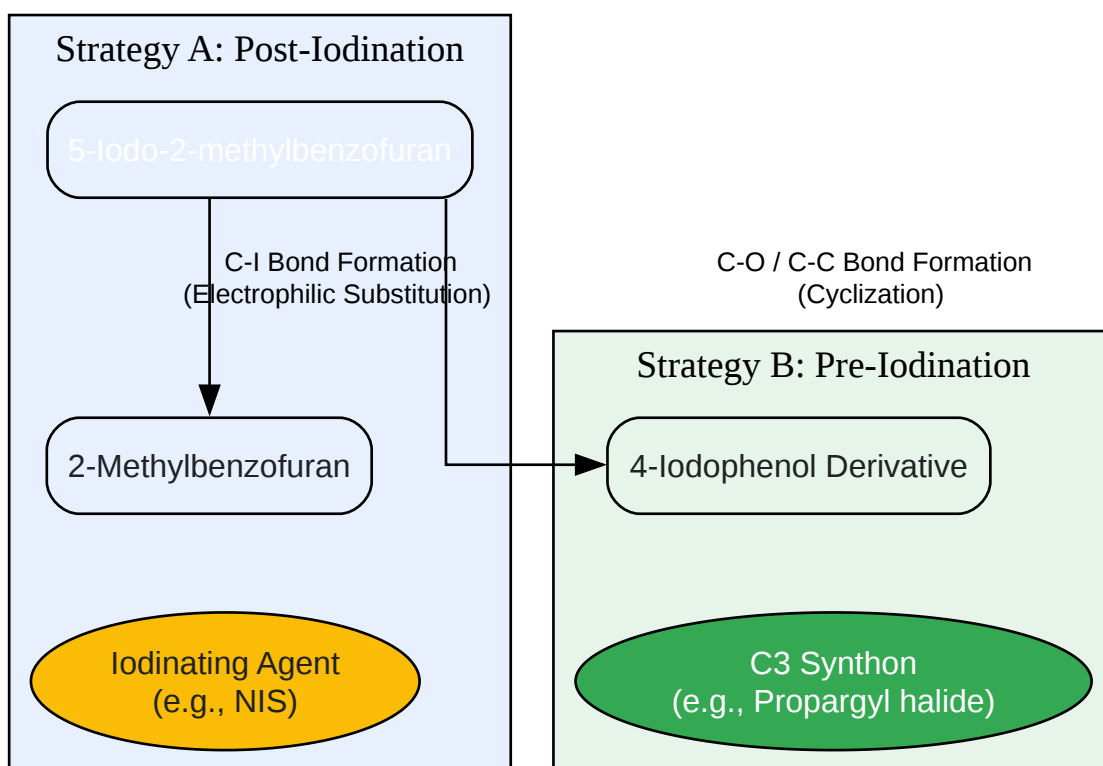
The benzofuran moiety is a cornerstone of numerous natural products and pharmaceuticals, exhibiting a wide spectrum of biological activities.^[1] The incorporation of a methyl group at the C2 position and an iodine atom at the C5 position creates a highly versatile intermediate. The C-I bond is particularly amenable to forming new carbon-carbon and carbon-heteroatom bonds via well-established palladium-catalyzed reactions such as Suzuki, Sonogashira, and Heck couplings, allowing for the rapid diversification of the benzofuran scaffold.^{[2][3][4]} Therefore,

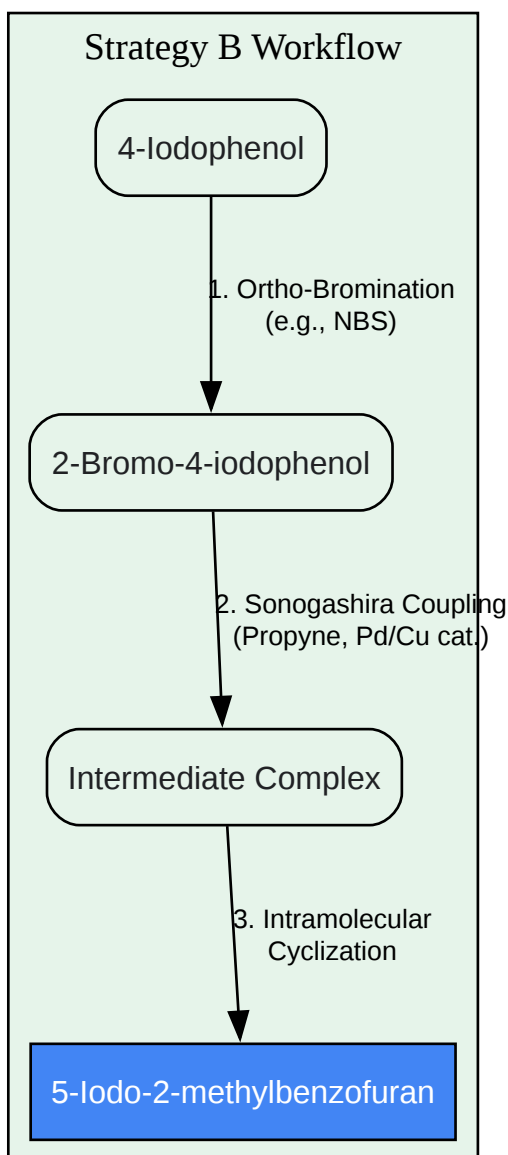
reliable and scalable access to **5-Iodo-2-methylbenzofuran** is of significant interest to the synthetic chemistry community.

Part 2: Retrosynthetic Analysis

Two logical retrosynthetic disconnections guide the synthesis of the target molecule. These distinct strategies form the core of our discussion.

- **Strategy A: Functional Group Interconversion (FGI).** This approach involves the late-stage iodination of a pre-synthesized 2-methylbenzofuran intermediate. The key challenge lies in controlling the regioselectivity of the electrophilic aromatic substitution.
- **Strategy B: C-C and C-O Bond Formation.** This strategy builds the heterocyclic ring from a starting material that already contains the requisite iodine atom, such as 4-iodophenol. This method offers superior regiochemical control, as the position of the iodine is fixed from the outset.





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References

- 1. Benzofuran synthesis through iodocyclization reactions: recent advances - MedCrave online [medcraveonline.com]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis of Fused Naphthobenzofurans - Thieme Chemistry - Georg Thieme Verlag KG [thieme.de]
- 4. Sonogashira cross-coupling as a key step in the synthesis of new glycoporphyrins - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
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